

Technical Guide: Certificate of Analysis for 17:0-18:1 PE-d5

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Compound of Interest

Compound Name: 17:0-18:1 PE-d5

CAS No.: 2342575-56-6

Cat. No.: B15552465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the typical data and methodologies presented in a Certificate of Analysis (CoA) for the deuterated phosphatidylethanolamine internal standard, 1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5 (**17:0-18:1 PE-d5**). This internal standard is crucial for accurate quantification of phosphatidylethanolamines (PEs) in complex biological samples using mass spectrometry-based lipidomics workflows.

Quantitative Data Summary

The following tables summarize the key quantitative specifications for **17:0-18:1 PE-d5** as typically reported on a Certificate of Analysis.

Table 1: Product Specifications

Parameter	Specification
Chemical Name	1-heptadecanoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine-d5
Synonym	17:0-18:1 PE-d5
CAS Number	2342575-56-6[1]
Molecular Formula	C ₄₀ H ₇₃ D ₅ NO ₈ P[1]
Molecular Weight	737.05 g/mol [1]
Purity	>99% (by Thin Layer Chromatography)[1]
Form	Solution
Concentration	1 mg/mL or 75 µg/mL
Storage Temperature	-20°C[1]

Table 2: Physical and Chemical Properties

Parameter	Value
Appearance	A clear solution
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform
** isotopic Enrichment**	Deuterium (d5) on the ethanolamine headgroup

Experimental Protocols

The characterization of **17:0-18:1 PE-d5** involves several analytical techniques to ensure its identity, purity, and concentration. The following are detailed methodologies for the key experiments typically cited in a CoA.

Purity Determination by Thin Layer Chromatography (TLC)

- Objective: To assess the purity of the PE-d5 standard and identify any potential impurities.
- Methodology:
 - Stationary Phase: Silica gel plate.
 - Mobile Phase: A solvent system capable of separating phospholipids, typically a mixture of chloroform, methanol, and water in a specific ratio (e.g., 65:25:4, v/v/v).
 - Sample Preparation: The **17:0-18:1 PE-d5** standard is spotted onto the TLC plate alongside appropriate controls.
 - Development: The plate is placed in a chromatography tank containing the mobile phase and allowed to develop.
 - Visualization: The separated spots are visualized using a suitable staining agent, such as primuline spray or iodine vapor, and viewed under UV light.
 - Analysis: The retention factor (Rf) of the main spot is calculated and compared to a reference standard. The absence of significant secondary spots indicates high purity.

Identity and Structural Confirmation by Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and structure of **17:0-18:1 PE-d5**.
- Methodology:
 - Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, coupled with an electrospray ionization (ESI) source.
 - Sample Preparation: The standard is diluted in an appropriate solvent (e.g., methanol/chloroform) and infused directly into the mass spectrometer or injected into a liquid chromatography system.

- Ionization Mode: Both positive and negative ESI modes are typically used to obtain comprehensive structural information.
- Mass Analysis:
 - Full Scan MS: To determine the accurate mass of the intact molecule. In positive mode, the protonated molecule $[M+H]^+$ is observed, while in negative mode, the deprotonated molecule $[M-H]^-$ is observed.
 - Tandem MS (MS/MS): To confirm the structure by fragmentation analysis. Specific fragmentation patterns for PEs are monitored. For instance, in negative ion mode, characteristic fatty acid fragments are observed. In positive ion mode, a neutral loss of the deuterated ethanolamine headgroup is a key diagnostic feature.

Table 3: Typical Mass Spectrometry Parameters

Parameter	Setting
Ionization Source	Electrospray Ionization (ESI)
Polarity	Positive and Negative
Capillary Voltage	3.0 - 4.5 kV
Cone Voltage	30 - 50 V
Source Temperature	120 - 150 °C
Desolvation Temperature	350 - 500 °C
Scan Mode	Full Scan (for accurate mass) and Product Ion Scan (for MS/MS)
Collision Energy	Ramped (e.g., 20-40 eV) for fragmentation

Quantification by Liquid Chromatography-Mass Spectrometry (LC-MS)

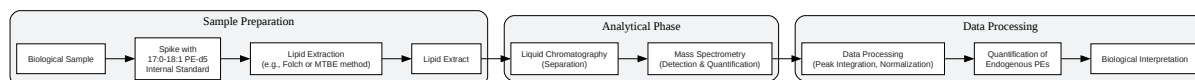
- Objective: To accurately determine the concentration of the **17:0-18:1 PE-d5** solution.

- Methodology:
 - Instrumentation: A liquid chromatography system coupled to a tandem mass spectrometer (e.g., a triple quadrupole).
 - Chromatography:
 - Column: A reverse-phase C18 column is commonly used for lipid separation.
 - Mobile Phase A: Water with a small percentage of an additive like formic acid or ammonium formate.
 - Mobile Phase B: A mixture of organic solvents such as acetonitrile and isopropanol.
 - Gradient: A gradient elution is employed to separate the lipid from the solvent front and any potential contaminants.
 - Mass Spectrometry:
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transition: A specific precursor ion (the molecular ion of **17:0-18:1 PE-d5**) is selected and fragmented, and a specific product ion is monitored. This transition is unique to the target analyte.
 - Quantification: A calibration curve is generated using a certified reference material, and the concentration of the **17:0-18:1 PE-d5** solution is determined by comparing its response to the calibration curve.

Visualizations

Lipidomics Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of phosphatidylethanolamines in a biological sample, where an internal standard like **17:0-18:1 PE-d5** is utilized.

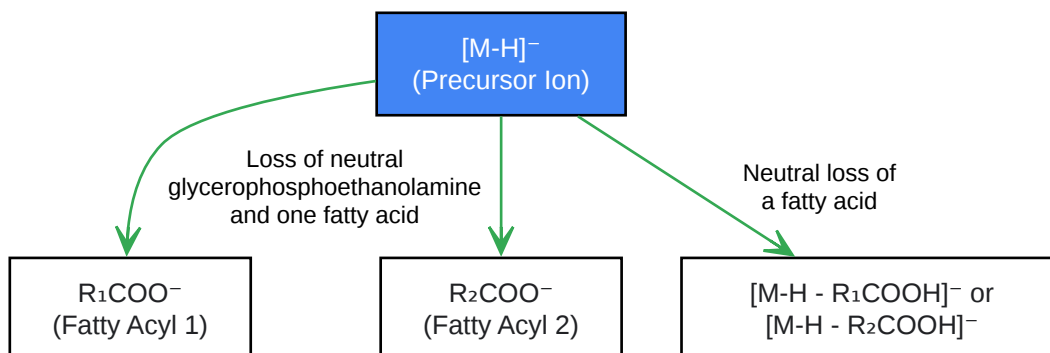


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A typical lipidomics workflow for PE analysis.

Mass Spectrometry Fragmentation Pathway for PE

This diagram shows a simplified representation of the characteristic fragmentation of a phosphatidylethanolamine in negative ion mode mass spectrometry, which is used for structural confirmation.



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Simplified PE fragmentation in negative ion MS.

This technical guide provides a foundational understanding of the data and methodologies associated with the Certificate of Analysis for **17:0-18:1 PE-d5**. For specific applications, researchers should always refer to the CoA provided by the manufacturer for the specific lot of the standard they are using.

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References

- 1. 17:0-18:1 PE-d5 Avanti Research™ - A Croda Brand | 2342575-56-6 [sigmaaldrich.com]
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